

tert-Butyl 2-(triphenylphosphoranylidene)acetate

safety and handling precautions

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Compound of Interest

tert-Butyl 2-
Compound Name: *(triphenylphosphoranylidene)acetate*
te
Cat. No.: *B153123*

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An In-Depth Technical Guide to the Safety and Handling of **tert-Butyl 2-(triphenylphosphoranylidene)acetate**

This guide provides comprehensive safety and handling information for **tert-Butyl 2-(triphenylphosphoranylidene)acetate** (CAS No. 35000-38-5), intended for researchers, scientists, and professionals in drug development. The following sections detail hazard identification, protective measures, emergency procedures, and proper storage and disposal of this reagent.

Hazard Identification and Classification

tert-Butyl 2-(triphenylphosphoranylidene)acetate is classified as a hazardous chemical.^[1]

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements: According to global harmonized standards, this compound is associated with the following hazards:

- H301: Toxic if swallowed.^{[1][2][3]}
- H317: May cause an allergic skin reaction.^{[1][2][3]}
- H319: Causes serious eye irritation.^[1]

- H373: May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The signal word for this chemical is "Danger".[\[1\]](#)[\[4\]](#)

Physical and Chemical Properties

Understanding the physical properties of a chemical is crucial for its safe handling and storage.

Property	Value	Citations
Molecular Formula	C24H25O2P	[2] [4] [5]
Molecular Weight	376.44 g/mol	[2] [3] [4]
Appearance	White to light yellow crystalline powder	[2] [5] [6]
Melting Point	152-155 °C	[4] [5]
Solubility	Insoluble in water	[2]
Stability	Stable under normal conditions, but is air and heat sensitive. [2] [7]	

Safe Handling and Personal Protection

Adherence to strict safety protocols is mandatory when working with this compound to minimize exposure risk.

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.
[\[6\]](#)[\[7\]](#)
- Install safety showers and eye wash stations in the immediate work area.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Use a closed system or local exhaust ventilation to prevent direct exposure.[\[6\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential.

PPE Type	Specification	Citations
Eye/Face Protection	Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[6] [7] [8]
Hand Protection	Wear solvent-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.	[6] [7] [10] [11]
Skin/Body Protection	Wear protective clothing to prevent skin exposure. A lab coat is required.	[6] [7]
Respiratory Protection	If dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A dust respirator is recommended.	[6] [8] [10]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not breathe dust.[\[7\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.[\[2\]](#)[\[12\]](#)

- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.^[2]^[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol	Citations
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. [2] [3] Rinse mouth with water. [2] [3] [11] Do NOT induce vomiting. [8] [11]	
Inhalation	IF INHALED: Remove the person to fresh air and keep them at rest in a comfortable position for breathing. [6] [7] [8] If you feel unwell, call a POISON CENTER or doctor. [7] [8]	
Skin Contact	IF ON SKIN: Take off immediately all contaminated clothing. [6] [11] Wash with plenty of soap and water. [7] [12] [13] If skin irritation or a rash occurs, get medical advice/attention. [2] [3] [6]	
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. [6] [7] [8] Remove contact lenses if present and easy to do so. [6] [7] [8] Continue rinsing for at least 15 minutes. [7] If eye irritation persists, get medical advice/attention. [6] [7] [8]	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or foam.[\[6\]](#)[\[8\]](#)

- **Specific Hazards:** During a fire, poisonous fumes may be generated, including carbon monoxide, carbon dioxide, and oxides of phosphorus.[\[6\]](#)[\[8\]](#)[\[10\]](#)
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Accidental Release Measures

- **Personal Precautions:** Evacuate non-essential personnel.[\[10\]](#)[\[14\]](#) Use personal protective equipment as required.[\[6\]](#) Avoid breathing dust and ensure adequate ventilation.[\[8\]](#)[\[10\]](#)
- **Environmental Precautions:** Prevent the material from entering drains or waterways.[\[9\]](#)[\[10\]](#) [\[15\]](#) Collect spillage, as it is toxic to aquatic life.[\[2\]](#)
- **Cleanup Methods:** Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, sealed container for disposal.[\[8\]](#) Clean the affected area thoroughly.[\[10\]](#)

Storage and Disposal

Proper storage and disposal are critical for safety and environmental protection.

Storage Conditions

- Store in a tightly closed container.[\[6\]](#)[\[7\]](#)[\[12\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[12\]](#)
- The recommended storage temperature is refrigerated (0-10°C).[\[2\]](#)[\[3\]](#)
- Store under an inert gas, such as nitrogen, as the material is air sensitive.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents.[\[7\]](#)

Disposal Considerations

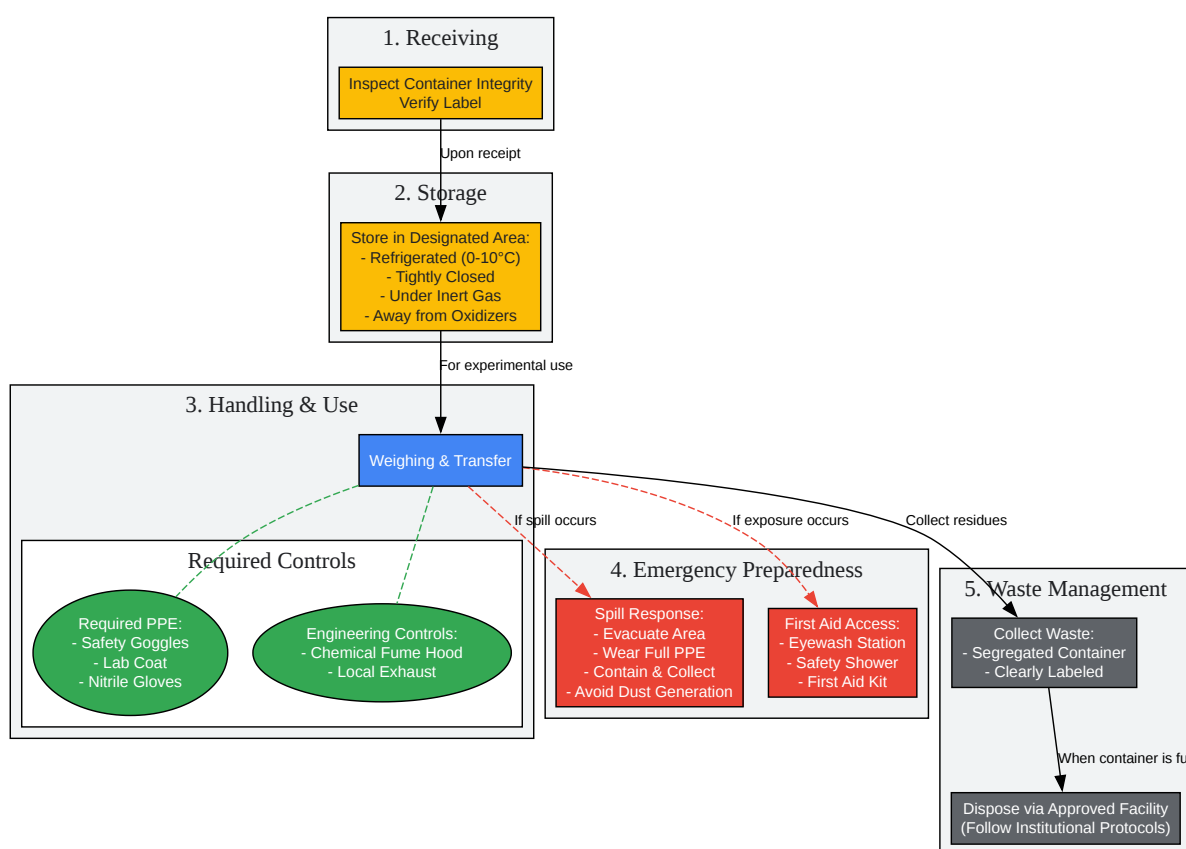
- Dispose of contents and containers to an approved waste disposal plant.[\[7\]](#)[\[8\]](#)
- Disposal must be in accordance with all applicable federal, state, and local regulations.[\[6\]](#) [\[10\]](#)

- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

[10]

Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe management of **tert-Butyl 2-(triphenylphosphoranylidene)acetate** from receipt to disposal.



Safe Handling Workflow for **tert-Butyl 2-(triphenylphosphoranylidene)acetate**

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Caption: Logical workflow for the safe handling of chemical reagents.

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